

Personal protective equipment for handling Ethyl 3,5-dinitrobenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 3,5-dinitrobenzoate

Cat. No.: B1581897

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Essential Safety and Handling Guide for Ethyl 3,5-dinitrobenzoate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Ethyl 3,5-dinitrobenzoate**. Adherence to these guidelines is critical for ensuring personnel safety and minimizing environmental impact. The following information is a synthesis of available safety data for **Ethyl 3,5-dinitrobenzoate** and general best practices for handling nitroaromatic compounds.

Hazard Identification and Personal Protective Equipment

Ethyl 3,5-dinitrobenzoate is a chemical that requires careful handling due to its potential hazards. According to safety data sheets, it is harmful if swallowed and may cause irritation to the skin, eyes, and respiratory system.^{[1][2]} A comprehensive approach to safety, combining engineering controls and appropriate Personal Protective Equipment (PPE), is mandatory when handling this chemical.

Table 1: Personal Protective Equipment (PPE) for Handling **Ethyl 3,5-dinitrobenzoate**

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Must be worn at all times in the laboratory and conform to EN 166 or OSHA 29 CFR 1910.133 standards. [3] [4]
Face Protection	Face Shield	Recommended when there is a significant risk of splashing or dust generation. [4]
Hand Protection	Chemical-resistant gloves	Nitrile gloves are a suitable choice for short-term protection. Always inspect gloves for integrity before each use and change them immediately upon contamination. [3] [4]
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and kept fully buttoned. [3] [4]
Respiratory Protection	Dust mask or respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust formation is likely or if working outside of a fume hood. [4]

Operational Plan

A systematic approach is crucial when working with **Ethyl 3,5-dinitrobenzoate**.

Preparation and Engineering Controls:

- All handling of **Ethyl 3,5-dinitrobenzoate** powder should occur within a certified chemical fume hood to minimize inhalation exposure.[\[4\]](#)
- Ensure that an eyewash station and a safety shower are readily accessible.[\[4\]](#)

Weighing and Transfer:

- Conduct all weighing and transfer operations within a fume hood to contain any dust.[4]
- Avoid the formation of dust during handling.[3][4]

During the Experiment:

- Keep all containers with **Ethyl 3,5-dinitrobenzoate** clearly labeled.
- Avoid contact with skin and eyes.[3]
- Do not eat, drink, or smoke in the laboratory.[3]
- Wash hands thoroughly after handling the chemical, even if gloves were worn.[3]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3]
- Store away from incompatible materials such as strong oxidizing agents.

Disposal Plan

Waste material must be disposed of in accordance with national and local regulations.

- Waste Collection: Collect waste **Ethyl 3,5-dinitrobenzoate** and any contaminated materials (e.g., gloves, weighing paper) in a clearly labeled, sealed container for hazardous waste.
- Disposal Method: Dispose of contents and container to an approved waste disposal plant. It is recommended to consult with a licensed professional waste disposal service to ensure compliance with all applicable regulations.

Quantitative Data

Table 2: Physical and Chemical Properties of **Ethyl 3,5-dinitrobenzoate**

Property	Value
Molecular Formula	C ₉ H ₈ N ₂ O ₆
Molecular Weight	240.17 g/mol [1]
Appearance	Solid[5]
Melting Point	94-95 °C[2]
CAS Number	618-71-3[3]

Experimental Workflow

The following diagram illustrates the standard workflow for handling **Ethyl 3,5-dinitrobenzoate** in a laboratory setting.



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Caption: Workflow for the safe handling of **Ethyl 3,5-dinitrobenzoate**.

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